

Application Notes & Protocols: 2-(Propylamino)fluoren-9-one

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Compound of Interest

Compound Name: 2-(Propylamino)fluoren-9-one

CAS No.: 92962-48-6

Cat. No.: B14362792

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Abstract

The fluorene and fluorenone scaffolds are foundational structures in the development of high-performance fluorescent probes, prized for their rigid, planar geometry which often leads to high fluorescence quantum yields and excellent photostability.[1][2] The introduction of an electron-donating amino group onto the fluorenone core, an electron-accepting moiety, creates a "push-pull" or intramolecular charge transfer (ICT) system.[3] This electronic arrangement makes the photophysical properties of the resulting molecule, such as 2-(Propylamino)fluoren-9-one, highly sensitive to its local environment. This guide details the properties, underlying mechanisms, and experimental protocols for utilizing 2-(Propylamino)fluoren-9-one as a fluorescent probe for sensing solvent polarity and potentially for the detection of metal ions.

Physicochemical Properties & Spectroscopic Data

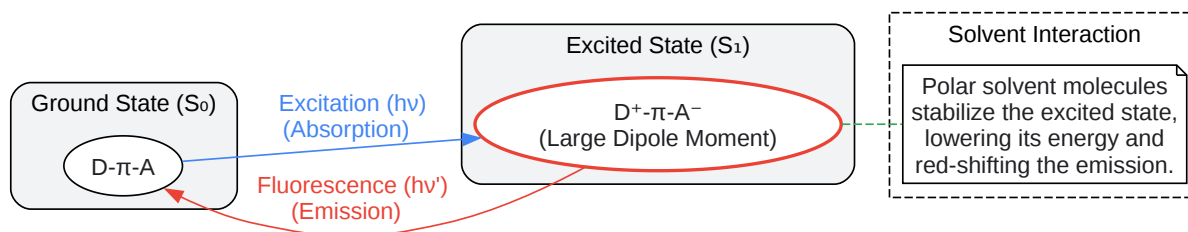
2-(Propylamino)fluoren-9-one is a derivative of the well-characterized 9-fluorenone core.[4][5] Its properties are defined by this core structure, modified by the C2-position propylamino group.

Property	Value	Source
Parent Core	9-Fluorenone	[5]
CAS Number (Parent)	486-25-9	[4]
Molecular Formula	C ₁₆ H ₁₅ NO	Derived
Molecular Weight	237.30 g/mol	Derived
Appearance	Yellow solid (predicted)	[6]
Absorption (λ_{max})	~350 nm ($\pi-\pi$), ~430 nm ($n-\pi$)	[7]
Emission (λ_{em})	> 500 nm, solvent-dependent	[7][8]
Solubility	Soluble in common organic solvents like THF, Dichloromethane, Acetonitrile.	[9]

Principle of Operation: Intramolecular Charge Transfer (ICT)

The fluorescence behavior of **2-(Propylamino)fluoren-9-one** is governed by an Intramolecular Charge Transfer (ICT) mechanism. The propylamino group serves as an electron donor (D), while the carbonyl group on the fluorenone core acts as an electron acceptor (A).

Upon photoexcitation, an electron is promoted from the highest occupied molecular orbital (HOMO), which is predominantly localized on the donor, to the lowest unoccupied molecular orbital (LUMO), localized on the acceptor.[3] This creates an excited state with a significantly larger dipole moment than the ground state. In polar solvents, the solvent dipoles reorient to stabilize this charge-separated excited state, lowering its energy.[10] This energy reduction results in a red-shifted (longer wavelength) fluorescence emission. The magnitude of this shift, known as the Stokes shift, is therefore directly correlated with solvent polarity.

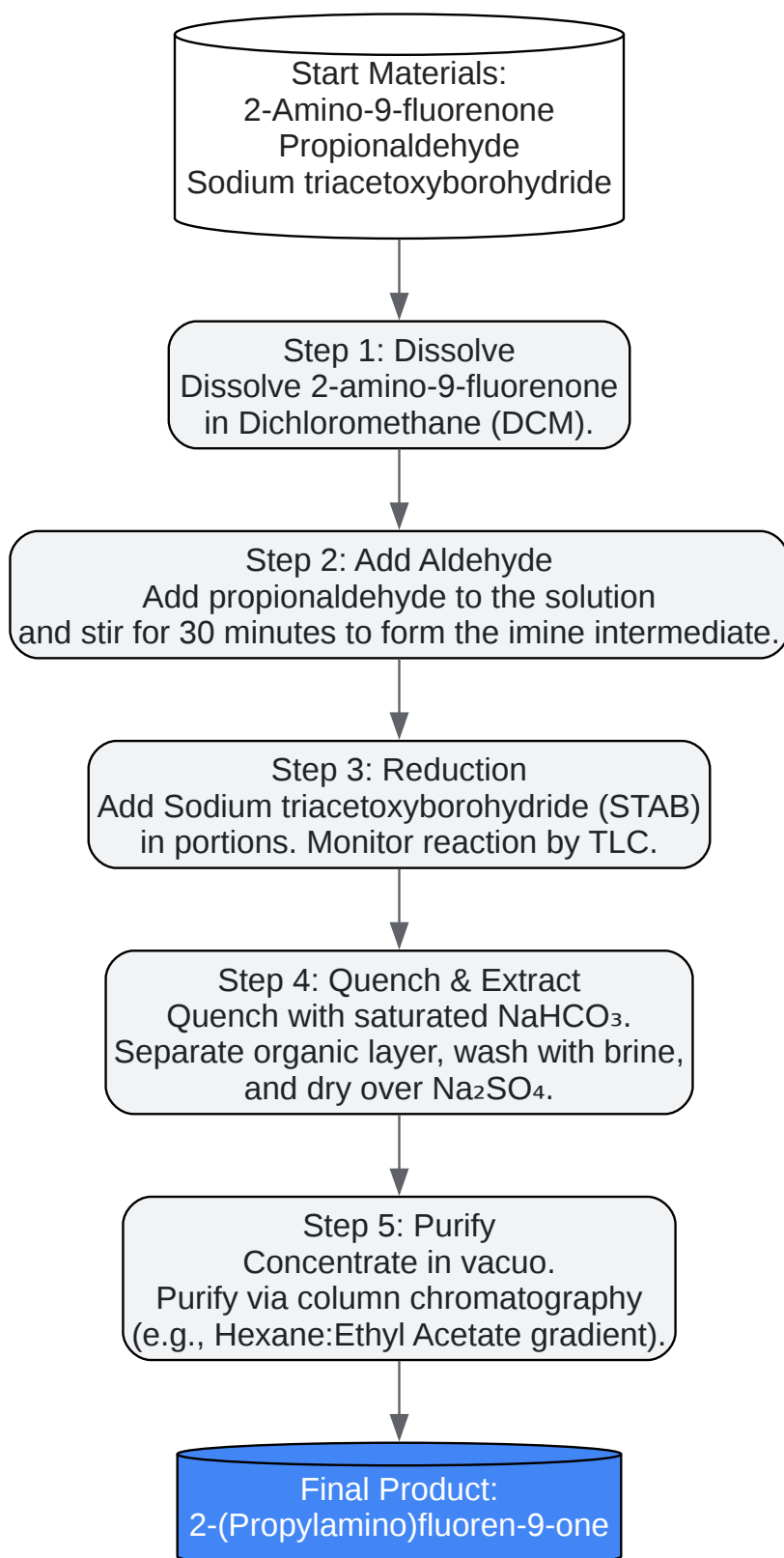


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Figure 1: Intramolecular Charge Transfer (ICT) Mechanism.

Synthesis Protocol

A plausible synthesis for **2-(Propylamino)fluoren-9-one** involves the reductive amination of 2-amino-9-fluorenone with propionaldehyde. This is a standard and robust method for forming secondary amines.



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Figure 2: Proposed synthesis workflow for **2-(Propylamino)fluoren-9-one**.

Materials:

- 2-Amino-9-fluorenone (CAS: 3096-57-9)[[11](#)]
- Propionaldehyde
- Sodium triacetoxyborohydride (STAB)
- Dichloromethane (DCM), anhydrous
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate (HPLC grade)

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., Nitrogen), dissolve 1 equivalent of 2-amino-9-fluorenone in anhydrous DCM.
- Add 1.2 equivalents of propionaldehyde to the solution. Stir the mixture at room temperature for 30 minutes. The formation of the intermediate imine can be monitored by Thin Layer Chromatography (TLC).
- Slowly add 1.5 equivalents of sodium triacetoxyborohydride in small portions over 20-30 minutes. Be cautious as gas evolution may occur.
- Allow the reaction to stir at room temperature for 4-12 hours, or until TLC analysis indicates the complete consumption of the starting material.
- Carefully quench the reaction by slowly adding saturated NaHCO_3 solution.
- Transfer the mixture to a separatory funnel. Extract the aqueous layer twice with DCM.

- Combine the organic layers, wash with brine, and dry over anhydrous Na_2SO_4 .
- Filter the solution and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude residue by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the pure **2-(Propylamino)fluoren-9-one**.

Application Protocols

Protocol 4.1: General Spectrofluorometric Analysis

This protocol establishes the fundamental spectral characteristics of the probe.

Materials:

- **2-(Propylamino)fluoren-9-one** stock solution (1 mM in DMSO or Acetonitrile)
- Spectroscopic grade solvent (e.g., Acetonitrile)
- Calibrated spectrofluorometer
- Quartz cuvettes (1 cm path length)

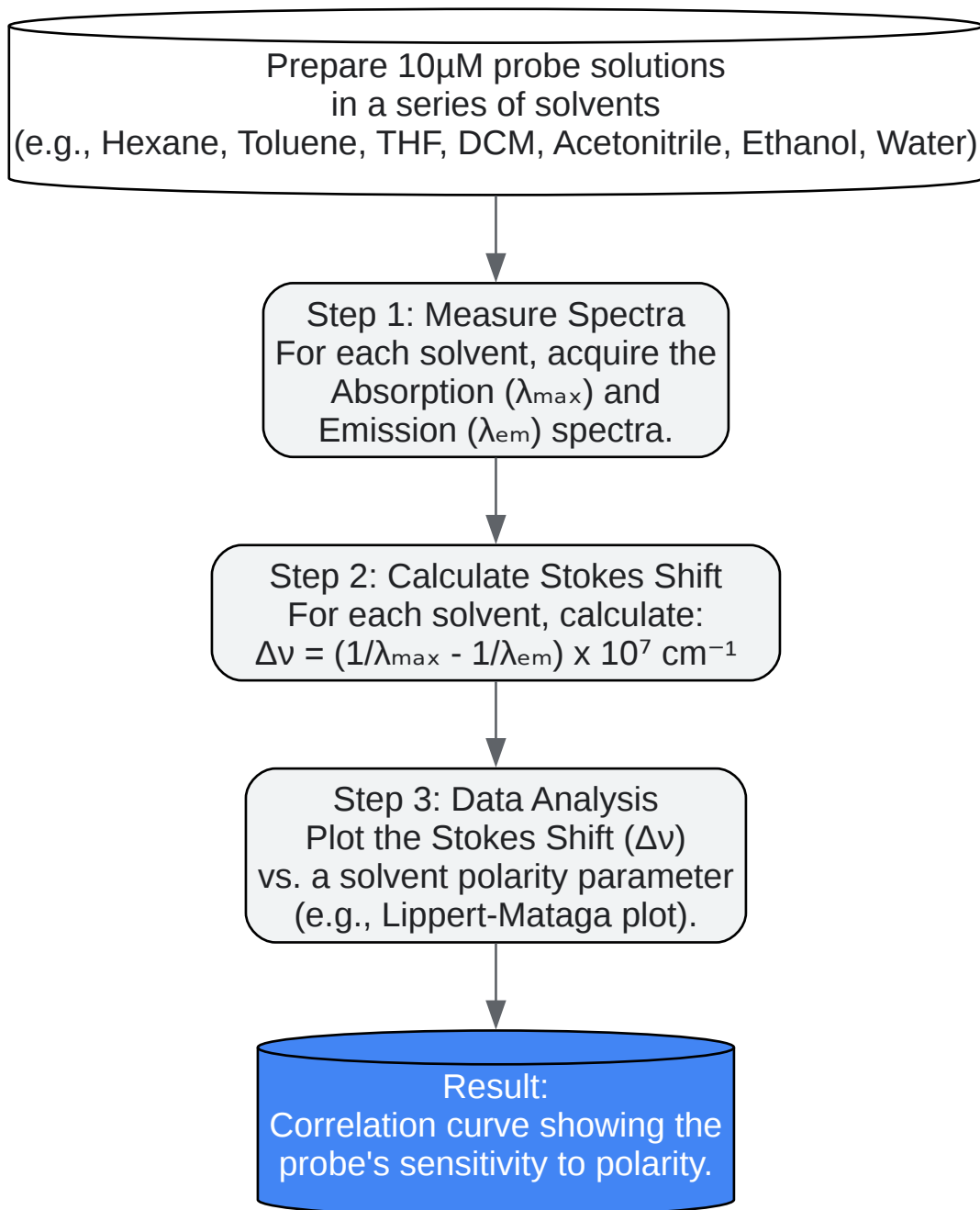
Procedure:

- Prepare a working solution: Dilute the 1 mM stock solution to a final concentration of 1-10 μM in the desired solvent. Ensure the absorbance of the final solution at the excitation wavelength is below 0.1 to avoid inner filter effects.
- Acquire Absorption Spectrum: Record the UV-Visible absorption spectrum from 250 nm to 600 nm to determine the absorption maximum (λ_{max}). Fluorenone derivatives typically show two main absorption bands.^[7]
- Acquire Emission Spectrum: Set the spectrofluorometer's excitation wavelength to the determined λ_{max} (~430 nm). Scan the emission from 450 nm to 700 nm to determine the emission maximum (λ_{em}).

- **Acquire Excitation Spectrum:** Set the emission monochromator to the determined λ_{em} . Scan the excitation wavelength from 300 nm to 500 nm. The resulting spectrum should match the absorption spectrum, confirming the purity of the fluorophore.

Protocol 4.2: Application as a Polarity-Sensitive Probe

This protocol utilizes the probe's solvatochromic properties to characterize the polarity of different environments.



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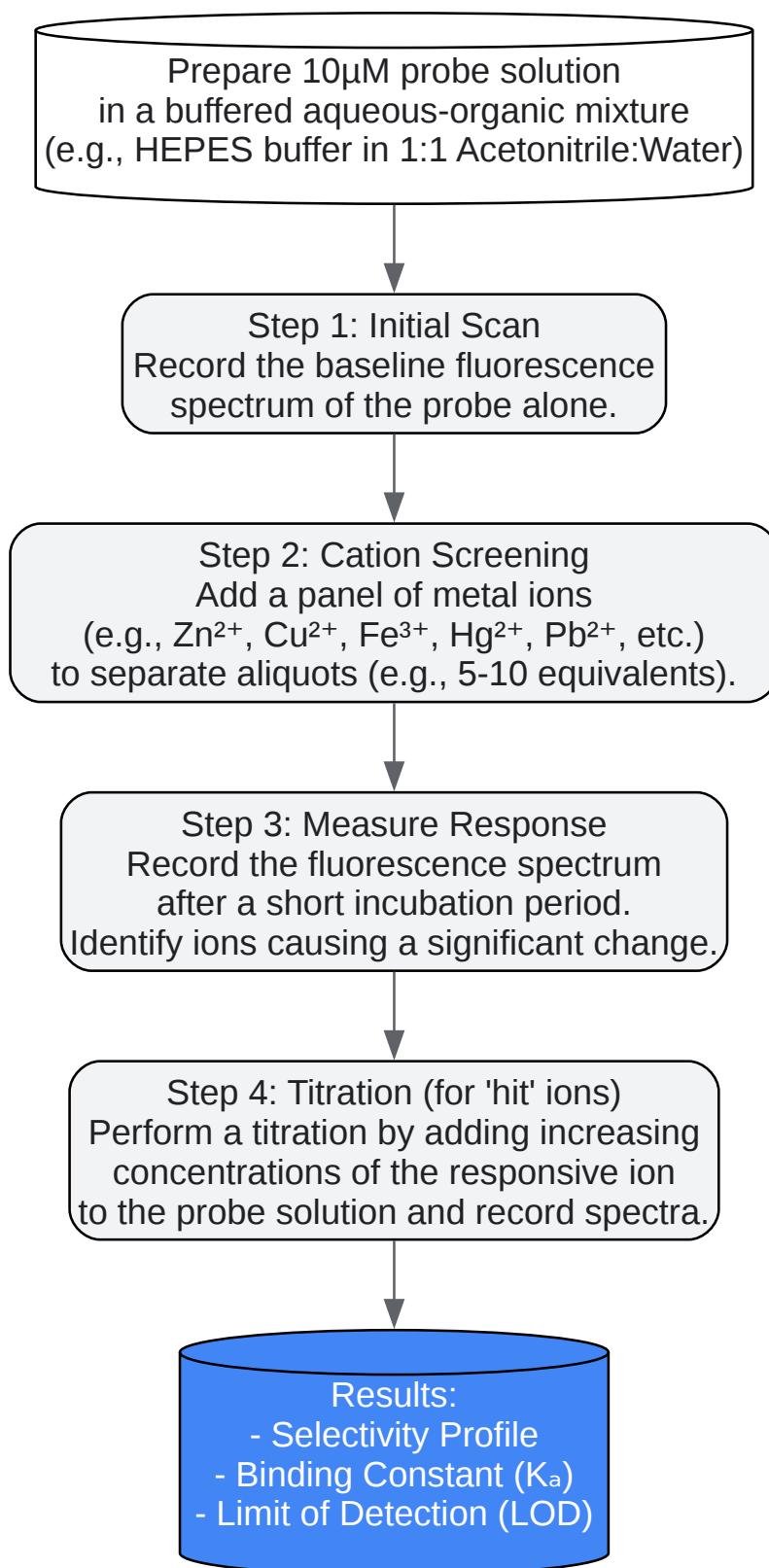
Figure 3: Experimental workflow for solvatochromism analysis.

Procedure:

- Prepare a series of 10 μM solutions of **2-(Propylamino)fluoren-9-one** in solvents of varying polarity (e.g., hexane, toluene, THF, dichloromethane, acetonitrile, ethanol, water).
- For each solution, follow Protocol 4.1 to record its absorption maximum (λ_{max}) and emission maximum (λ_{em}).
- Calculate the Stokes shift in wavenumbers (cm^{-1}) for each solvent using the formula: $\Delta\nu = (1/\lambda_{\text{max}} - 1/\lambda_{\text{em}}) \times 10^7$.
- Analysis: A plot of the Stokes shift ($\Delta\nu$) against a solvent polarity function (like the Lippert-Mataga parameter) should yield a linear relationship, demonstrating the probe's utility in sensing micro-environmental polarity. A larger slope indicates higher sensitivity. This property is invaluable for probing hydrophobic pockets in proteins or lipid membranes.[8]

Protocol 4.3: Screening for Metal Ion Detection (Potential Application)

The presence of nitrogen and oxygen atoms in the probe's structure suggests a potential for it to act as a chemosensor for metal ions.[12][13] This protocol outlines a screening process to test this hypothesis.



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Figure 4: Workflow for screening and characterizing metal ion interactions.

Procedure:

- Prepare a 10 μM solution of the probe in a suitable buffered solvent system (e.g., 20 mM HEPES, pH 7.4, in a 1:1 acetonitrile/water mixture).
- Record the baseline fluorescence spectrum.
- In separate cuvettes, add 5-10 equivalents of various metal ion salts (e.g., chlorides or perchlorates of Na^+ , K^+ , Mg^{2+} , Ca^{2+} , Zn^{2+} , Cu^{2+} , Fe^{2+} , Fe^{3+} , Hg^{2+} , Pb^{2+} , Cd^{2+}).[\[14\]](#)
- After a 5-minute incubation, record the emission spectrum for each sample.
- Analysis: Compare the spectra. A significant change in fluorescence intensity ("turn-on" or "turn-off") or a spectral shift in the presence of a specific ion indicates selectivity.[\[12\]](#)
- Follow-up Titration: For any "hit" ions, perform a fluorescence titration by adding incremental amounts of the metal ion to the probe solution. Plot the change in fluorescence intensity against the metal ion concentration to determine the binding stoichiometry and calculate the association constant (K_a).

Troubleshooting

Problem	Possible Cause(s)	Suggested Solution(s)
No or Low Fluorescence Signal	- Incorrect excitation/emission wavelengths.- Probe concentration is too low.- Solvent is quenching fluorescence (e.g., chlorinated solvents). ^[7] - Probe has degraded.	- Re-run excitation and emission scans (Protocol 4.1).- Increase probe concentration (stay below Abs < 0.1).- Use a non-quenching solvent like ACN, THF, or Ethanol.- Synthesize fresh probe or check purity via NMR/Mass Spec.
Inconsistent Readings	- Photobleaching due to prolonged exposure.- Temperature fluctuations.- Contaminated cuvette or solvent.	- Minimize light exposure; use neutral density filters if necessary.- Use a temperature-controlled cuvette holder.- Thoroughly clean cuvettes; use fresh, spectroscopic grade solvents.
Poor Linearity in Titration	- Inner filter effect (concentration too high).- Complex binding mechanism (not 1:1).- Probe aggregation at high concentrations.	- Dilute the sample so that total absorbance remains < 0.1.- Analyze data using non-linear curve fitting models (e.g., Hill plot).- Work at lower probe concentrations; add a small amount of non-ionic surfactant like Tween-20 if aggregation is suspected.

References

- ResearchGate. (n.d.). Fluorene-based fluorescent probes with high two-photon action cross-sections for biological multiphoton imaging applications. Retrieved from [\[Link\]](#)
- PMC. (n.d.). Biomolecule Labeling and Imaging with a New Fluorenyl Two-Photon Fluorescent Probe. Retrieved from [\[Link\]](#)

- Radboud Repository. (2021). Nonlinear Optical Properties and Applications of Fluorenone Molecular Materials. Retrieved from [\[Link\]](#)
- MDPI. (n.d.). Fluorescence Behavior of Fluorenone Derivative in Chlorinated Hydrocarbons: Verification of Solvent Proticity via Fluorescence Spectroscopy. Retrieved from [\[Link\]](#)
- PMC. (2024). Fluorene- and fluorenone-based molecules as electron-transporting SAMs for photovoltaic devices. Retrieved from [\[Link\]](#)
- PMC. (2023). Compounds Derived from 9,9-Dialkylfluorenes: Syntheses, Crystal Structures and Initial Binding Studies (Part II). Retrieved from [\[Link\]](#)
- NIST. (n.d.). 9H-Fluoren-9-one. Retrieved from [\[Link\]](#)
- PMC. (n.d.). Fluorene-Based Metal-Ion Sensing Probe with High Sensitivity to Zn²⁺ and Efficient Two-photon Absorption. Retrieved from [\[Link\]](#)
- PMC. (n.d.). Aurones: Small Molecule Visible Range Fluorescent Probes Suitable for Biomacromolecules. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). CN104341286B - The synthesis technique of 9-Fluorenone.
- Royal Society of Chemistry. (n.d.). A two-photon fluorescent probe for bio-imaging of formaldehyde in living cells and tissues. Retrieved from [\[Link\]](#)
- MDPI. (2023). Detection of Selected Heavy Metal Ions Using Organic Chromofluorescent Chemosensors. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). Highly efficient synthesis of 9-fluorenones from 9H-fluorenes by air oxidation. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Fluorenone derivatives and the proposed synthesis and evaluation of 1-azafluorenones. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Scheme 2 Synthesis of fluorenone-based intermediates 8 and 9 and.... Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Fluorenone. Retrieved from [\[Link\]](#)

- MDPI. (2023). A Study of the Mechanisms and Characteristics of Fluorescence Enhancement for the Detection of Formononetin and Ononin. Retrieved from [[Link](#)]
- Organic Syntheses. (n.d.). 2,4,7-trinitrofluorenone. Retrieved from [[Link](#)]
- PubMed. (2019). Synthesis and biological evaluation of 9-fluorenone derivatives for SPECT imaging of $\alpha 7$ -nicotinic acetylcholine receptor. Retrieved from [[Link](#)]
- Semantic Scholar. (2022). Fluorescent Organic Small Molecule Probes for Bioimaging and Detection Applications. Retrieved from [[Link](#)]
- Molecular Expressions. (2015). Basic Concepts in Fluorescence. Retrieved from [[Link](#)]
- Ukrainian Journal of Physics. (n.d.). NEW FLUORENE-BASED FLUORESCENT PROBE WITH EFFICIENT TWO-PHOTON ABSORPTION. Retrieved from [[Link](#)]
- PMC. (n.d.). Fluorescent Probes with Unnatural Amino Acids to Monitor Proteasome Activity in Real-Time. Retrieved from [[Link](#)]
- University of Edinburgh Research Explorer. (2019). Preparation of a Trp-BODIPY fluorogenic amino acid to label peptides for enhanced live-cell fluorescence imaging. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). (a) FT-IR spectra of 9-fluorenone and F-POPs. (b) Solid-state ^{13}C NMR.... Retrieved from [[Link](#)]
- PubMed. (2025). Pattern recognition of multiple metal ions using fluorescent Perylenyl nanoaggregates and application in food traceability. Retrieved from [[Link](#)]

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Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](#)]

- [2. Biomolecule Labeling and Imaging with a New Fluorenyl Two-Photon Fluorescent Probe - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. repository.ubn.ru.nl \[repository.ubn.ru.nl\]](#)
- [4. 9H-Fluoren-9-one \[webbook.nist.gov\]](#)
- [5. Fluorenone | C13H8O | CID 10241 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Fluorene- and fluorenone-based molecules as electron-transporting SAMs for photovoltaic devices - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Fluorescence Behavior of Fluorenone Derivative in Chlorinated Hydrocarbons: Verification of Solvent Proticity via Fluorescence Spectroscopy \[mdpi.com\]](#)
- [8. Aurones: Small Molecule Visible Range Fluorescent Probes Suitable for Biomacromolecules - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. 9-Fluorenone, 98+% 100 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.com\]](#)
- [10. Molecular Expressions Microscopy Primer: Specialized Microscopy Techniques - Fluorescence - Basic Concepts in Fluorescence \[micro.magnet.fsu.edu\]](#)
- [11. 2-Amino-9-fluorenone 98 3096-57-9 \[sigmaaldrich.com\]](#)
- [12. Compounds Derived from 9,9-Dialkylfluorenes: Syntheses, Crystal Structures and Initial Binding Studies \(Part II\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. mdpi.com \[mdpi.com\]](#)
- [14. Pattern recognition of multiple metal ions using fluorescent Perylenyl nanoaggregates and application in food traceability - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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